

Malonyl chloride chemical properties and reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Malonyl chloride

Cat. No.: B156481

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties and Reactivity of **Malonyl Chloride**

Introduction

Malonyl chloride, with the chemical formula $\text{CH}_2(\text{COCl})_2$, is the diacyl chloride derivative of malonic acid.[1] It is a highly reactive, colorless to pale yellow liquid, recognized for its pungent odor.[2][3] This bifunctional compound serves as a versatile and crucial reagent in organic synthesis, particularly valued for introducing the malonyl group into various molecular structures.[4][5] Its high reactivity makes it an essential building block in the synthesis of a wide array of compounds, including pharmaceuticals, agrochemicals, polymers, and other specialty chemicals.[2][4] However, its reactivity also necessitates careful handling and storage, as it is unstable at room temperature, corrosive, and reacts violently with water and other protic solvents.[1][3][6] This guide provides a comprehensive overview of the chemical properties, reactivity, and experimental considerations for **malonyl chloride**, tailored for researchers and professionals in chemical and drug development.

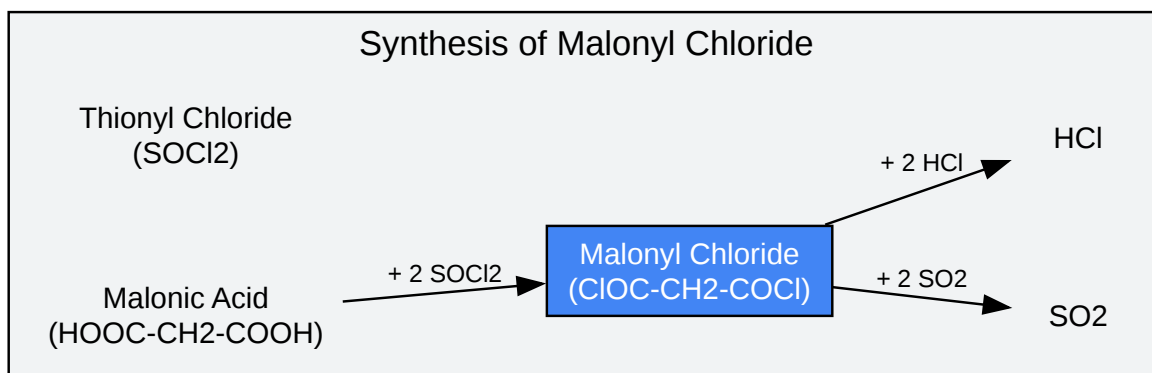
Chemical and Physical Properties

Malonyl chloride is a dense liquid that is soluble in most organic solvents.[3] Due to its instability, it is often recommended to be used freshly distilled or stored at low temperatures (2-8°C) for short periods.[3]

| Property | Value | Reference(s) |
|---------------------------------------|--|--------------|
| CAS Number | 1663-67-8 | [2] |
| Molecular Formula | C ₃ H ₂ Cl ₂ O ₂ | [2] |
| Molar Mass | 140.95 g/mol | [1] |
| Appearance | Colorless to clear yellow, orange, or brown liquid | [2][3] |
| Odor | Pungent, biting | [2][7] |
| Boiling Point | 53-55 °C at 19 mmHg 58 °C at 28 mmHg | [1][3] |
| Density | 1.449 g/mL at 25 °C | [3] |
| Refractive Index (n _{20/D}) | 1.465 | [3] |
| Flash Point | 47 °C (116.6 °F) - closed cup | |
| Storage Temperature | 2-8°C | [3] |
| Solubility | Soluble in most organic solvents; reacts violently with water and protic solvents. | [3] |

Synthesis of Malonyl Chloride

The primary method for synthesizing **malonyl chloride** is through the reaction of malonic acid with thionyl chloride (SOCl₂).^{[1][3][8]} This is the preferred method as other chlorinating agents, such as phosphorus pentachloride, can lead to the formation of carbon suboxide.^[9]



[Click to download full resolution via product page](#)

Caption: Synthesis of **malonyl chloride** from malonic acid.

Experimental Protocol: Synthesis from Malonic Acid

- Reactants: Malonic acid and thionyl chloride.
- Procedure: Malonic acid is treated directly with thionyl chloride.[1][3] The mixture is typically refluxed to drive the reaction to completion.
- Work-up: After the reaction is complete, excess thionyl chloride is removed by distillation. The resulting crude **malonyl chloride** is then purified by vacuum distillation to yield a pale yellow liquid.[5]
- Note: This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic gases (SO₂ and HCl).

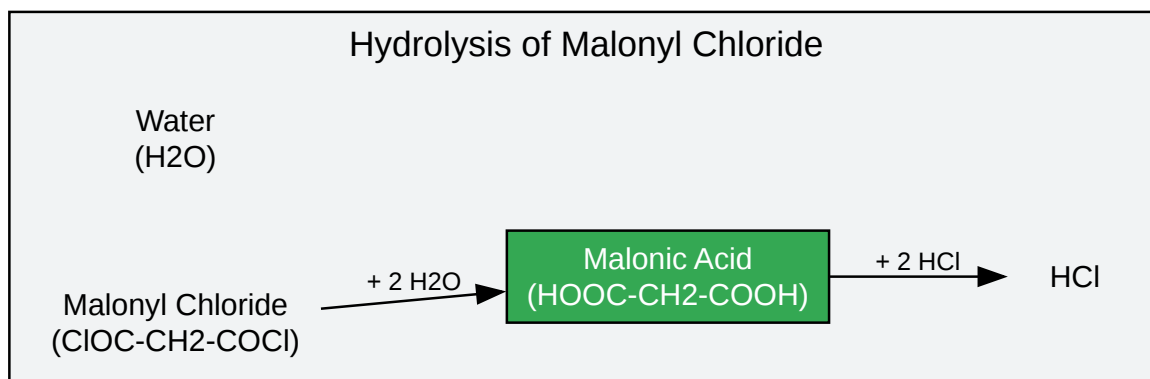
Reactivity and Reaction Mechanisms

Malonyl chloride's reactivity is dominated by the two electrophilic carbonyl carbons, making it an excellent substrate for nucleophilic acyl substitution.

Hydrolysis

Malonyl chloride reacts violently with water and moisture, hydrolyzing to form malonic acid and hydrochloric acid.[2][6] This reactivity underscores the need for anhydrous storage and

handling conditions.[2][7]

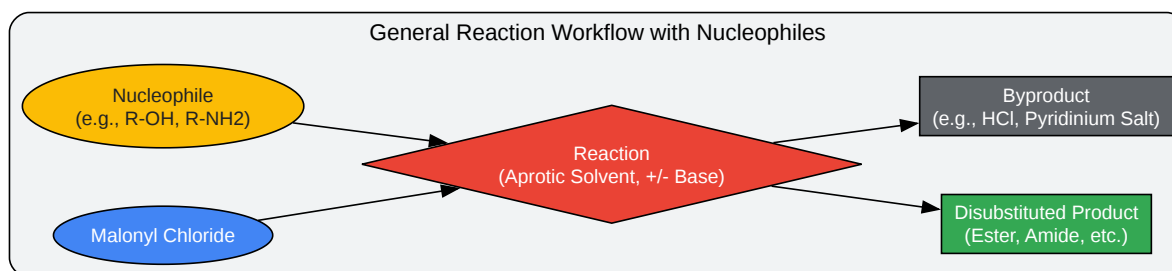


[Click to download full resolution via product page](#)

Caption: Hydrolysis reaction of **malonyl chloride**.

Reactions with Nucleophiles

Malonyl chloride readily reacts with a variety of nucleophiles, including alcohols, amines, and thiols, to form corresponding esters, amides, and thioesters. These reactions typically proceed via a nucleophilic addition-elimination mechanism.[10][11]

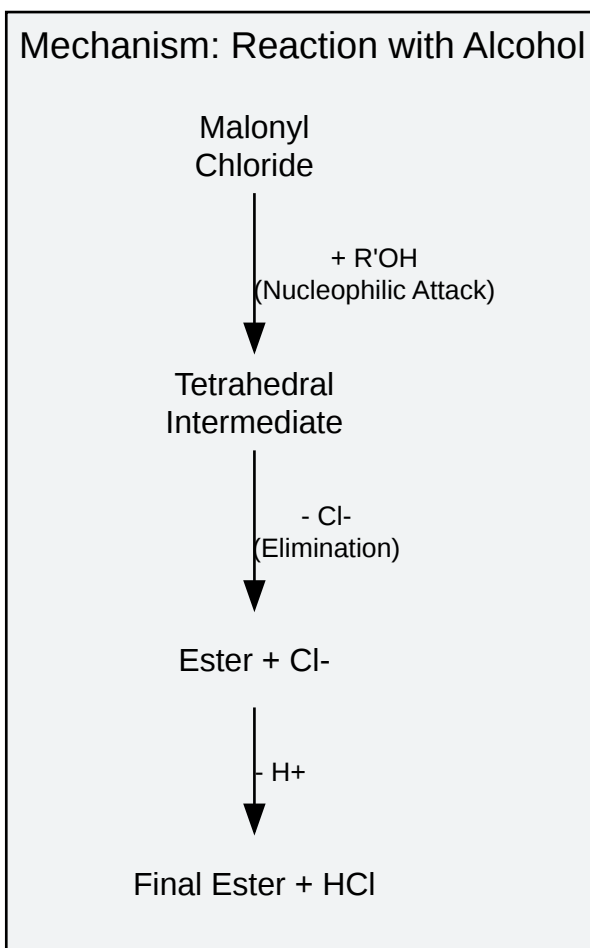


[Click to download full resolution via product page](#)

Caption: General workflow for reactions of **malonyl chloride**.

1. Reaction with Alcohols (Esterification)

Alcohols react with **malonyl chloride** in an exothermic reaction to produce diesters and hydrogen chloride.[11][12] The reaction is typically rapid and may require cooling.

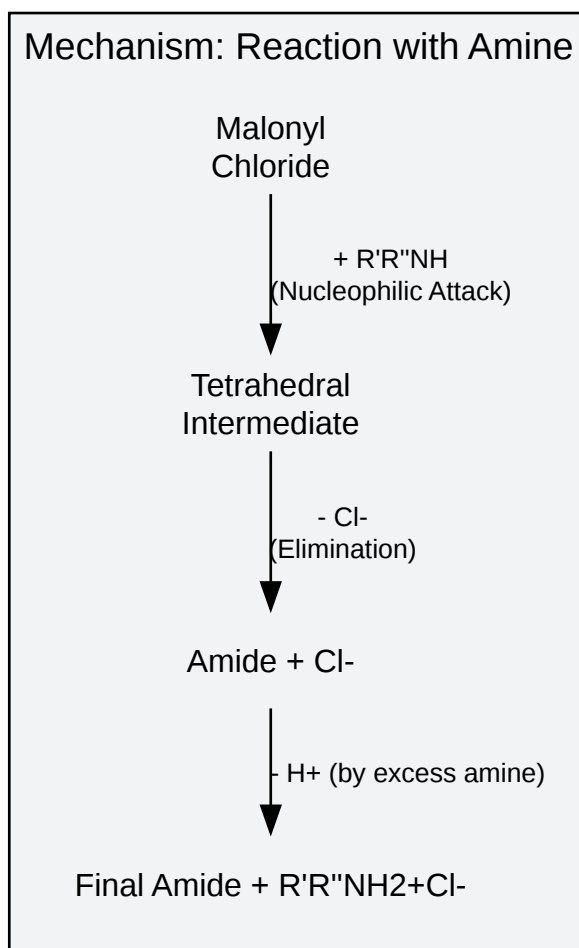


[Click to download full resolution via product page](#)

Caption: Nucleophilic acyl substitution with an alcohol.

2. Reaction with Amines (Amidation)

The reaction with primary or secondary amines is typically violent and yields N-substituted amides.[10] A base, such as pyridine or triethylamine, is often used to neutralize the HCl byproduct.[13][14] The reaction is sensitive, and colored impurities can form, especially with reactive amines like phenylenediamine.[13]



[Click to download full resolution via product page](#)

Caption: Nucleophilic acyl substitution with an amine.

3. Reaction with Thiols

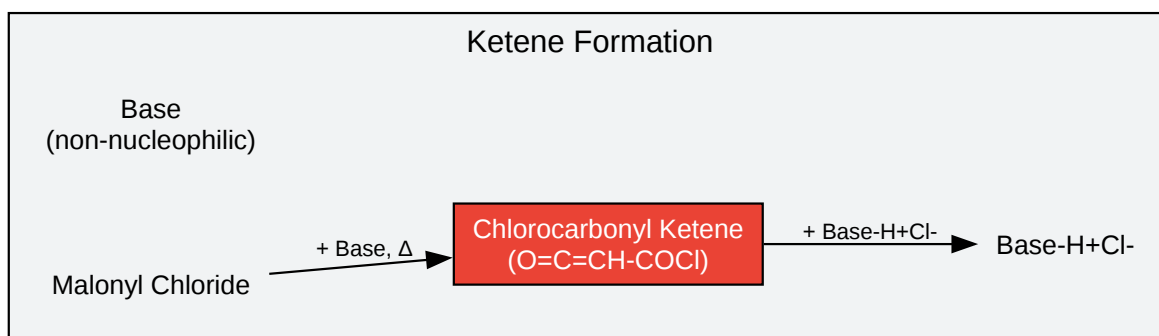
Thiols, being highly nucleophilic, are expected to react with **malonyl chloride** to form thioesters.[15] While specific protocols for **malonyl chloride** are not detailed in the provided results, the reaction would follow the general nucleophilic acyl substitution pathway.

Cyclization and Heterocyclic Synthesis

Malonyl chloride is a key building block for synthesizing a variety of cyclic and heterocyclic compounds through diacylation reactions.[1][5] It is used to prepare compounds like pyrimidines, pyrones, and pyridones.[16][17] For instance, it reacts with 2-aminothiophenol to form benzothiazoles and with various nitriles to yield piperidine or pyridine derivatives.[5][18]

Ketene Formation

When heated in the presence of a non-nucleophilic base, **malonyl chloride** can undergo elimination of HCl to form a highly reactive chlorocarbonyl ketene intermediate.[1][16] This ketene is even more reactive than **malonyl chloride** itself and can be used in subsequent reactions.[16]



[Click to download full resolution via product page](#)

Caption: Formation of a ketene derivative from **malonyl chloride**.

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the structure and purity of **malonyl chloride** and its reaction products.

| Spectroscopy Type | Characteristic Features | Reference(s) |
|--|---|--------------|
| ^1H NMR (in CDCl_3) | A singlet corresponding to the CH_2 protons. The chemical shift will be downfield due to the electron-withdrawing effect of the two carbonyl chloride groups. | [19] |
| ^{13}C NMR | A signal for the central CH_2 carbon and a signal for the carbonyl carbons. | [20] |
| IR Spectroscopy | Strong characteristic absorption bands for the $\text{C}=\text{O}$ stretching of the acyl chloride functional group. These typically appear at a higher frequency than ester or ketone carbonyls. | [21][22] |
| Mass Spectrometry (EI) | The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including peaks corresponding to the loss of Cl and COCl . The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl) will be observable. | [21][23] |

Applications in Research and Industry

Malonyl chloride's bifunctional nature makes it a valuable intermediate in several fields:

- **Pharmaceuticals:** It serves as a key building block in the synthesis of various active pharmaceutical ingredients (APIs), including alkaloids and heterocyclic compounds with potential biological activity.[2][4][24]
- **Agrochemicals:** It is used in the manufacturing of pesticides and herbicides.[2][4]

- Polymer Chemistry: **Malonyl chloride** is employed as a coupling agent in anionic polymerization and for creating polyesters and other polymers through condensation polymerization.[3][4]
- Materials Science: It has been used in the molecular layer deposition of N-doped TiO₂ films.[3]

Safety and Handling

Malonyl chloride is a hazardous chemical that requires strict safety protocols.

- Hazards: It is flammable, corrosive, and causes severe skin burns and eye damage.[1][6][25] It is also a lachrymator, meaning it causes tearing.[3][7] The substance reacts violently with water, liberating toxic hydrogen chloride gas.[6][26]
- Handling: Work should be conducted in a well-ventilated chemical fume hood.[7][27] Personal protective equipment (PPE), including impervious gloves, safety goggles, a face shield, and appropriate respiratory protection, is mandatory.[7][28] Spark-proof tools and explosion-proof equipment should be used.[7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as water, bases, alcohols, and strong oxidizing agents.[7][26] Containers should be tightly closed, and it is often stored under an inert atmosphere (e.g., nitrogen).[26][27]
- Spills: In case of a spill, absorb with an inert, dry material like sand or earth and place it in a chemical waste container.[7] Do not use water.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Malonyl chloride - Wikipedia [en.wikipedia.org]
- 2. CAS 1663-67-8: Malonyl chloride | CymitQuimica [cymitquimica.com]

- 3. Malonyl chloride | 1663-67-8 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. thieme-connect.com [thieme-connect.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Malonyl chloride(1663-67-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. Malonyl chloride synthesis - chemicalbook [chemicalbook.com]
- 9. ijret.org [ijret.org]
- 10. chemguide.co.uk [chemguide.co.uk]
- 11. chemguide.co.uk [chemguide.co.uk]
- 12. puppeteer.cognitoedu.org [puppeteer.cognitoedu.org]
- 13. researchgate.net [researchgate.net]
- 14. Amine to Amide (via Acid Chloride) - Common Conditions [commonorganicchemistry.com]
- 15. Reactions of Thiols - Chemistry Steps [chemistrysteps.com]
- 16. mdpi.com [mdpi.com]
- 17. Heterocyclic syntheses with malonyl chloride. Part 14. A direct synthesis of 4,6-dichloropyrimidines with 5-benzyl or -phenyl and 2-thioalkyl or -thiophenyl substituents - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 18. researchgate.net [researchgate.net]
- 19. spectrabase.com [spectrabase.com]
- 20. Malonyl chloride(1663-67-8) 13C NMR [m.chemicalbook.com]
- 21. acdlabs.com [acdlabs.com]
- 22. researchgate.net [researchgate.net]
- 23. Malonyl dichloride [webbook.nist.gov]
- 24. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 25. Malonyl Chloride | 1663-67-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 26. fishersci.com [fishersci.com]
- 27. assets.thermofisher.com [assets.thermofisher.com]

- 28. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Malonyl chloride chemical properties and reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156481#malonyl-chloride-chemical-properties-and-reactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com